Spectroscopic data for 3-Bromo-7-chloro Hydroxychloroquine (NMR, MS)

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Compound of Interest

Compound Name:	*3-Bromo-7-chloro Hydroxychloroquine*
Cat. No.:	*B13431893*

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An In-depth Technical Guide to the Spectroscopic Characterization of 3-Bromo-7-chloro-hydroxychloroquine

Authored by: A Senior Application Scientist

This document provides a comprehensive technical framework for the structural elucidation of 3-Bromo-7-chloro-hydroxychloroquine, a novel derivative of the well-established antimalarial and autoimmune therapeutic, hydroxychloroquine. As this compound is not widely reported in existing literature, this guide focuses on the predictive analysis and detailed experimental protocols for acquiring and interpreting its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. The methodologies described herein are grounded in established principles of spectroscopic analysis for small organic molecules and are designed to provide researchers and drug development professionals with a robust system for characterization and validation.

Introduction: The Imperative for Spectroscopic Validation

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In pharmaceutical development, the unambiguous confirmation of a molecule's structure is a cornerstone of safety, efficacy, and intellectual property. Spectroscopic techniques like NMR and MS provide the highest resolution view of a molecule's atomic arrangement and connectivity. For a new chemical entity such as 3-Bromo-7-chloro-hydroxychloroquine, these analyses are not merely confirmatory; they are the primary evidence of its existence and purity.

This guide will deconstruct the predicted spectroscopic fingerprint of the target molecule. We will explore the theoretical underpinnings of why its NMR and MS spectra should appear as predicted and provide field-tested, step-by-step protocols to obtain this data reliably.

Molecular Structure and Key Sub-structures

The structure of 3-Bromo-7-chloro-hydroxychloroquine is composed of two primary moieties: a halogen-substituted 4-aminoquinoline core and an N-alkylated ethanolamine side chain. The introduction of a bromine atom at the 3-position and the retention of the chlorine at the 7-position on the quinoline ring are expected to significantly influence the electronic environment and, consequently, the spectroscopic output compared to the parent hydroxychloroquine.

Caption: Molecular structure of 3-Bromo-7-chloro-hydroxychloroquine.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is the gold standard for determining the precise arrangement of hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atoms in a molecule. The predicted spectra are based on the analysis of electron-donating and withdrawing effects of the substituents on the quinoline core and comparison with known data for related quinoline structures.[1][2]

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum will provide information on the number of distinct proton environments, their electronic surroundings (chemical shift), the number of protons in each environment (integration), and their neighboring protons (spin-spin splitting).

- Aromatic Region (δ 7.0 - 9.0 ppm): The quinoline ring protons (H2, H5, H6, H8) will appear in this region. The H2 proton is expected to be a singlet and significantly downfield due to the

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adjacent nitrogen and bromine. H5, H6, and H8 will exhibit doublet or doublet of doublets splitting patterns, with their precise shifts influenced by the chloro- and amino- substituents.

- Aliphatic Side Chain Region (δ 1.0 - 4.5 ppm): This region will be complex due to the various methylene and methine groups. The protons closest to the nitrogen atoms and the hydroxyl group will be the most deshielded (further downfield). For instance, the -CH_2-OH protons are expected around δ 3.5-4.0 ppm. The terminal ethyl group's methyl protons (-CH_3) will be the most upfield, appearing as a triplet around δ 1.2 ppm.

- Exchangeable Protons (-NH and -OH): These protons will appear as broad singlets and their chemical shifts are highly dependent on solvent, concentration, and temperature.

Table 1: Predicted ^{1}H NMR Data for 3-Bromo-7-chloro-hydroxychloroquine

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.6	Singlet (s)	1H	H2
~8.0	Doublet (d)	1H	H5
~7.8	Doublet (d)	1H	H8
~7.4	Doublet of Doublets (dd)	1H	H6
Variable	Broad Singlet (br s)	2H	-NH-, -OH
~3.5 - 4.0	Multiplet (m)	3H	-CH(CH_3)-, -CH_2OH
~2.5 - 3.0	Multiplet (m)	6H	-CH_2-N-CH_2-, -N(CH_2CH_3)
~1.5 - 2.0	Multiplet (m)	4H	-CH_2CH_2-
~1.3	Doublet (d)	3H	-CH(CH_3)-
~1.2	Triplet (t)	3H	-N(CH_2CH_3)

Predicted ^{13}C NMR Spectrum

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The ^{13}C NMR spectrum will reveal the number of unique carbon environments in the molecule.

- Aromatic Region (δ 110 - 160 ppm): Nine distinct signals are expected for the nine carbons of the quinoline core. Carbons bonded to electronegative atoms (C4, C7, C8a, C2) will be the most downfield. The C3 carbon bearing the bromine will also be significantly affected.
- Aliphatic Region (δ 10 - 70 ppm): The carbons of the side chain will appear in this region. The carbon bearing the hydroxyl group (-CH_2OH) will be the most downfield in this set, typically around δ 60-65 ppm.

Table 2: Predicted ^{13}C NMR Data for 3-Bromo-7-chloro-hydroxychloroquine

Chemical Shift (δ, ppm)	Assignment
150 - 160	C4
145 - 155	C2, C8a
130 - 140	C7
120 - 130	C5, C6, C4a
115 - 125	C8
110 - 120	C3
60 - 65	-CH_2OH
45 - 55	-$CH(CH_3)$-, -CH_2-N-CH_2-, -$N(CH_2CH_3)$
20 - 30	-CH_2CH_2-
~20	-$CH(CH_3)$
~12	-$N(CH_2CH_3)$

Experimental Protocol: NMR Data Acquisition

This protocol ensures high-quality data suitable for structural confirmation.

- Sample Preparation:

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- Accurately weigh 5-10 mg of the dried, purified compound.
- Dissolve the sample in ~0.6 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$, or DMSO-d_6) in a clean, dry NMR tube.[3][4] The choice of solvent can be critical; DMSO-d_6 is often preferred for its ability to dissolve a wide range of compounds and to slow the exchange of -NH and -OH protons.[5]
- Ensure the sample is fully dissolved; vortex or sonicate briefly if necessary.

- Instrument Setup & Acquisition:
  - Use a high-field NMR spectrometer (≥400 MHz) for optimal signal dispersion.
  - Tune and shim the instrument to the prepared sample to ensure magnetic field homogeneity.
  - For ^1H NMR: Acquire data using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Collect at least 16 scans for a good signal-to-noise ratio.
  - For ^{13}C NMR: Acquire data using a proton-decoupled pulse sequence. Due to the lower natural abundance of ^{13}C, more scans are required (typically >1024). A relaxation delay of 2 seconds is standard. DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be run to differentiate between CH, CH_2, and CH_3 carbons.[4]

- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs).
  - Phase the resulting spectra and perform baseline correction.
  - Calibrate the chemical shift scale using the residual solvent peak as an internal reference (e.g., $CDCl_3$ at δ 7.26 ppm for ^1H and δ 77.16 ppm for ^{13}C).
  - Integrate the ^1H NMR signals and analyze the splitting patterns.

Caption: Standard workflow for NMR sample preparation and data acquisition.

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Mass Spectrometry (MS) Analysis

Mass spectrometry provides the exact molecular weight and elemental formula of a compound, as well as structural information through fragmentation analysis. For a polar, non-volatile molecule like 3-Bromo-7-chloro-hydroxychloroquine, Electrospray Ionization (ESI) is the most suitable technique.[6][7][8]

Predicted Mass Spectrum

- Molecular Weight and Formula:
  - Molecular Formula: $C_{20}H_{25}BrClN_3O$
  - Monoisotopic Mass: 441.0924 g/mol
- Primary Ion ($[M+H]^+$): In positive ion ESI mode, the molecule will be readily protonated. The primary ion observed will be the $[M+H]^+$ adduct.
- Isotopic Pattern: The presence of one bromine atom (^{79}Br/~50.7%, ^{81}Br/~49.3%) and one chlorine atom (^{35}Cl/~75.8%, ^{37}Cl/~24.2%) will create a highly characteristic isotopic cluster for the molecular ion. The expected pattern will show four main peaks:
  - M: The peak corresponding to ^{79}Br and ^{35}Cl.
  - M+2: A peak of ~125% relative intensity (from ^{81}Br and ^{37}Cl).
  - M+4: A peak of ~40% relative intensity (from ^{81}Br and ^{37}Cl).
- Fragmentation (MS/MS): Tandem mass spectrometry (MS/MS) of the $[M+H]^+$ ion will likely induce cleavage at the weakest bonds. The most probable fragmentation pathway is the cleavage of the C-N bond connecting the side chain to the quinoline ring, resulting in two major fragment ions.

Table 3: Predicted High-Resolution MS Data

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Ion	Calculated m/z	Expected Isotopic Signature
$[M+H]^+$	442.1002	Characteristic Br/Cl cluster (M, M+2, M+4)
$[C_{10}H_6BrClN]^+$	241.9477	Fragment from side chain loss
$[C_{10}H_{20}N_2O+H]^+$	201.1654	Protonated side chain fragment

Experimental Protocol: LC-MS Data Acquisition

This protocol uses Liquid Chromatography (LC) for sample introduction and purification prior to MS analysis.

- Sample Preparation:
  - Prepare a stock solution of the sample at ~1 mg/mL in a suitable solvent like methanol or acetonitrile.[9]
  - Perform a serial dilution to create a working solution of ~1-10 µg/mL in the initial mobile phase (e.g., 95% water with 0.1% formic acid / 5% acetonitrile).[9] Formic acid is used to facilitate protonation in positive ion mode.
  - Filter the final solution through a 0.22 µm syringe filter to remove particulates.
- LC-MS System Configuration:
  - LC System: Use a reverse-phase C18 column (e.g., 100 x 2.1 mm, 2.7 µm particle size).[3]
  - Mobile Phase: Use a gradient elution, for example:
    - Solvent A: Water + 0.1% Formic Acid
    - Solvent B: Acetonitrile + 0.1% Formic Acid

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    - Gradient: Start at 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
  - Flow Rate: 0.3 - 0.5 mL/min.
  - Injection Volume: 2 - 5 µL.
- Mass Spectrometer Settings (ESI Positive Mode):
  - Ionization Source: Electrospray Ionization (ESI), Positive Mode.
  - Scan Range: m/z 100-1000.
  - Capillary Voltage: Typically 3-4 kV.[6]
  - Gas Flow/Temperature: Optimize nebulizer gas flow and drying gas temperature according to the instrument manufacturer's recommendations.
  - MS/MS Analysis: For fragmentation data, perform a separate data-dependent acquisition run where the instrument automatically selects the most intense precursor ion (e.g., m/z 442.1) for collision-induced dissociation (CID).

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